

# In-depth Technical Guide on 2-(1-Methylcyclobutyl)acetaldehyde (CAS: 1849285-72-8)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(1-Methylcyclobutyl)acetaldehyde

Cat. No.: B12339048

[Get Quote](#)

To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Technical Overview of **2-(1-Methylcyclobutyl)acetaldehyde** (CAS: 1849285-72-8)

## Executive Summary

This document provides a technical overview of the chemical compound **2-(1-Methylcyclobutyl)acetaldehyde**, identified by the CAS number 1849285-72-8. Despite a comprehensive search of scientific literature, patent databases, and chemical repositories, publicly available information regarding the synthesis, experimental protocols, biological activity, and specific applications of this compound is exceedingly scarce. The compound is listed by several chemical suppliers, confirming its existence and commercial availability for research purposes. However, detailed scientific studies characterizing its properties and potential uses have not been identified in the public domain. This guide, therefore, summarizes the available structural and basic chemical information and outlines the general context of related acetaldehyde compounds to provide a foundational understanding for researchers interested in this molecule.

## Chemical and Physical Properties

The fundamental properties of **2-(1-Methylcyclobutyl)acetaldehyde** are derived from its chemical structure. While extensive experimental data is not available, some basic properties can be reported from supplier databases.

Property	Value	Source
CAS Number	1849285-72-8	Chemical Supplier Databases[1][2][3]
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O	Chemical Supplier Databases[1][2][3]
Molecular Weight	112.17 g/mol	Chemical Supplier Databases[2][3]
SMILES	O=CCC1(C)CCC1	BLD Pharm[2]
Storage Temperature	0-8 °C	ChemicalBook[1]

Note: Properties such as boiling point, melting point, and density are not consistently reported across publicly available sources.

## Potential Areas of Research and General Context of Acetaldehydes

Given the lack of specific data for **2-(1-Methylcyclobutyl)acetaldehyde**, this section provides a broader context based on the known roles and activities of acetaldehyde and its derivatives in scientific research. This information is intended to suggest potential avenues for investigation for the target compound.

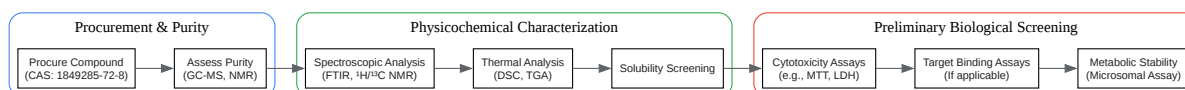
Acetaldehydes are a class of organic compounds characterized by the functional group -CHO. The parent compound, acetaldehyde (ethanal), is a significant metabolite in biological systems, notably in the metabolism of ethanol[4][5]. It is known to be a reactive and potentially toxic molecule, capable of forming adducts with DNA and proteins, which can lead to cellular damage[5][6].

In the context of drug development and research, aldehydes are utilized as chemical intermediates and building blocks for the synthesis of more complex molecules, including

pharmaceuticals and fragrances[7]. The cyclobutyl moiety in **2-(1-Methylcyclobutyl)acetaldehyde** introduces a strained ring system which can influence the molecule's reactivity and conformational properties, potentially making it an interesting candidate for novel chemical synthesis.

## Hypothetical Experimental Workflow for Characterization

For researchers initiating studies on **2-(1-Methylcyclobutyl)acetaldehyde**, a logical first step would be to perform a comprehensive characterization of its chemical and physical properties. A potential experimental workflow is outlined below.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the initial characterization of **2-(1-Methylcyclobutyl)acetaldehyde**.

## Conclusion

**2-(1-Methylcyclobutyl)acetaldehyde** (CAS: 1849285-72-8) represents a chemical entity with a confirmed structure and availability from commercial suppliers. However, a significant knowledge gap exists in the scientific literature regarding its synthesis, properties, and biological effects. This presents an opportunity for novel research to characterize this compound and explore its potential applications. The information and hypothetical workflows provided in this guide are intended to serve as a foundational resource for scientists and researchers embarking on the study of this molecule. Further empirical investigation is required to elucidate its chemical and biological profile.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Google Patents [patents.google.com]
- 2. Role of Acetaldehyde in Mediating the Pharmacological and Behavioral Effects of Alcohol - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Search for patents | USPTO [uspto.gov]
- 4. EP1029845A1 - 2-(4-Tert-pentylcyclohexyl)acetaldehyde and its use as fragrance compound - Google Patents [patents.google.com]
- 5. Synthesis of  $\alpha,\beta$ -unsaturated  $\delta$ -lactones by vinyl acetate mediated asymmetric cross-aldol reaction of acetaldehyde: Mechanistic insights - Lookchem [lookchem.com]
- 6. Overview: How Is Alcohol Metabolized by the Body? - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Acetaldehyde - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [In-depth Technical Guide on 2-(1-Methylcyclobutyl)acetaldehyde (CAS: 1849285-72-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12339048#2-1-methylcyclobutyl-acetaldehyde-cas-number-1849285-72-8]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)